GEM-5 Technical Support Center: Optimizing Long-Running Benchmarks

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*GEM-5*	
Cat. No.:	*B12410503*	*Get Quote*

Welcome to the **GEM-5** Technical Support Center. This guide is designed for researchers, scientists, and drug development professionals who use **GEM-5** for complex simulations and face challenges with long-running benchmarks. Here you will find troubleshooting guides and frequently asked questions to help you optimize your experiments.

Frequently Asked Questions (FAQs)

Q1: My **GEM-5** simulation is taking days or even weeks to complete. What are the primary strategies to reduce the runtime?

A1: Extremely long simulation times are a common challenge in **GEM-5**. The primary strategies to accelerate your benchmarks involve trading off simulation detail for speed at different phases of execution. The three most effective techniques are:

- Choosing an appropriate CPU Model: **GEM-5** offers various CPU models with different levels of detail. For non-critical parts of your simulation, like OS boot, using simpler, faster models can save a significant amount of time.[1][2]

- Checkpointing and Fast-Forwarding: This combination is powerful. You can run the initial, less interesting parts of a workload (e.g., OS boot, application initialization) using a fast, simple CPU model and then take a checkpoint.[3][4][5] This saved state can then be restored to switch to a more detailed CPU model for the region of interest (ROI).[6]

- Sampling: Instead of simulating an entire benchmark, you can simulate small, representative portions.[7] Techniques like SimPoint and LoopPoint help identify these representative phases, and by simulating just these sections, you can extrapolate the behavior of the full workload with reasonable accuracy.[8][9]

Q2: How do I decide which CPU model to use for my simulation?

A2: The choice of CPU model depends on the specific requirements of your experiment, balancing the need for accuracy against simulation speed.

- For Fast-Forwarding and Initialization: Use AtomicSimpleCPU or KvmCPU. AtomicSimpleCPU is the fastest and least accurate model, suitable for bypassing initialization phases.[1] KvmCPU leverages host virtualization for near-native execution speed but requires the host and guest instruction set architectures (ISAs) to match.[1][10]
- For Detailed Architectural Studies: Use TimingSimpleCPU, MinorCPU, or O3CPU.
  - TimingSimpleCPU is a step up from atomic, as it models memory access times, but it still lacks a detailed pipeline.[1]
  - MinorCPU models an in-order pipeline.[2]
  - O3CPU (Out-of-Order) is the most detailed and slowest model, suitable for complex microarchitectural studies.[2]

Q3: What is the difference between fast-forwarding and using checkpoints?

A3: Fast-forwarding and checkpointing are related but serve distinct purposes.

- Fast-forwarding is the process of using a simpler, faster CPU model to quickly get through uninteresting parts of a program's execution.[6] For instance, you can fast-forward through the operating system boot sequence.[4]
- Checkpoints are snapshots of the simulated system's state at a specific point in time.[5] You can create a checkpoint after fast-forwarding to a region of interest. The key advantage is that you can then restore this checkpoint multiple times to run different experiments without needing to repeat the initial fast-forwarding phase.[6]

Q4: My simulation crashes with a segmentation fault. How can I debug this?

A4: A segmentation fault in **GEM-5** typically points to an incorrect memory address access within your C++ configuration or source files. The recommended way to debug these errors is by using the GNU Debugger (gdb). When a segfault occurs, **GEM-5** will print a backtrace to the terminal, which can help you identify the location of the error in the source code.[11]

Q5: Can I run **GEM-5** simulations in parallel to speed them up?

A5: Yes, there are extensions to **GEM-5** that enable parallel simulation on multi-core host machines. Projects like parti-gem5 and par-gem5 have demonstrated significant speedups by parallelizing the simulation of multi-core guest systems.[12][13][14] For instance, parti-gem5 has shown speedups of up to 42.7x when simulating a 120-core system on a 64-core host.[12][15] However, these approaches may introduce minor deviations in timing compared to single-threaded simulations.[12][15]

Troubleshooting Guides

Issue: Simulation runs too slowly even with optimizations.

Possible Cause: The host system's hardware may be a bottleneck. **GEM-5**'s performance is sensitive to the host machine's CPU and memory system.

Solution:

- Host Hardware: Profiling studies have shown that **GEM-5**'s simulation speed is highly sensitive to the size of the host CPU's L1 cache.[16][17] A 31% to 61% improvement in simulation speed was observed when moving from an 8KB to a 32KB L1 cache.[16][17][18]
- Build Optimization: Compile **GEM-5** with the .fast build option (e.g., scons build/X86/gem5.fast). This can increase simulation speed by about 20% by disabling debugging assertions and traces.[19]

Issue: Inaccurate results when using sampling.

Possible Cause: The chosen samples (SimPoints) may not be representative of the full benchmark, or the warm-up period may be insufficient.

Solution:

- SimPoint Interval: The --simpoint-interval parameter determines the sampling frequency. Smaller intervals can provide more accuracy but may also generate too many unnecessary SimPoints.[8]
- Cache Warm-up: When restoring from a checkpoint for detailed simulation, it's crucial to warm up the caches and other microarchitectural states. Use a warm-up period before the SimPoint to ensure the system state is realistic when detailed simulation begins.[8] Checkpoints typically do not save cache data, so restoring a checkpoint starts with cold caches.[4]

Quantitative Data on Optimization Strategies

The following tables summarize the performance gains that can be achieved with different optimization strategies.

Table 1: CPU Model Performance Comparison

CPU Model	Relative Speed	Accuracy	Typical Use Case
KvmCPU	Fastest	N/A (Native Execution)	Fast-forwarding OS boot and non-essential code.[1][2]
AtomicSimpleCPU	Very Fast	Lowest	Fast-forwarding, booting an OS before switching to a detailed model.[1]
TimingSimpleCPU	Fast	Low	Basic memory timing, not for detailed pipeline analysis.[1]
MinorCPU	Slow	High	Detailed in-order processor studies.[2]
O3CPU	Slowest	Highest	Detailed out-of-order processor microarchitecture research.[2]

Table 2: Speedups from Parallelization

Parallelization Framework	Target System	Host System	Maximum Speedup
parti-gem5	120-core ARM MPSoC	64-core x86-64	Up to 42.7x[12][15]
par-gem5	64-core ARM MPSoC	64-core/128-thread	Up to 12x (for NAS benchmarks)[13]

Experimental Protocols

Protocol 1: Checkpointing and Fast-Forwarding for a Region of Interest (ROI)

This protocol outlines the steps to boot an operating system, run a benchmark to its main computational phase, create a checkpoint, and then restore it for detailed simulation.

- Annotate the Workload: If you have access to the source code, insert m5_work_begin() and m5_work_end() pseudo-instructions to mark the start and end of your region of interest.[3]
- Initial Fast-Forward Run:
  - Configure your **GEM-5** script to use a fast CPU model (e.g., KvmCPU or AtomicSimpleCPU).
  - Run the simulation to boot the OS and execute the benchmark until it reaches the ROI.
  - Use the m5 checkpoint command in your script or via m5term to create a checkpoint just before the ROI.[3][5]
- Restore and Simulate ROI:
  - Modify your **GEM-5** script to restore from the created checkpoint.
  - Specify a detailed CPU model (e.g., O3CPU) for this run using the --restore-with-cpu option.[5]
  - The simulation will now proceed from the checkpointed state with the detailed CPU model, allowing for accurate analysis of the ROI.

Protocol 2: Using SimPoints for Sampled Simulation

This protocol describes how to generate and use SimPoints to speed up simulation by only analyzing representative phases of a benchmark.

- Profile and Generate Basic Block Vectors (BBVs):
  - Run your benchmark in **GEM-5** using a fast CPU model like AtomicSimpleCPU.
  - Enable SimPoint profiling with the --simpoint-profile flag and specify an interval with --simpoint-interval.[8] This will generate a BBV file.

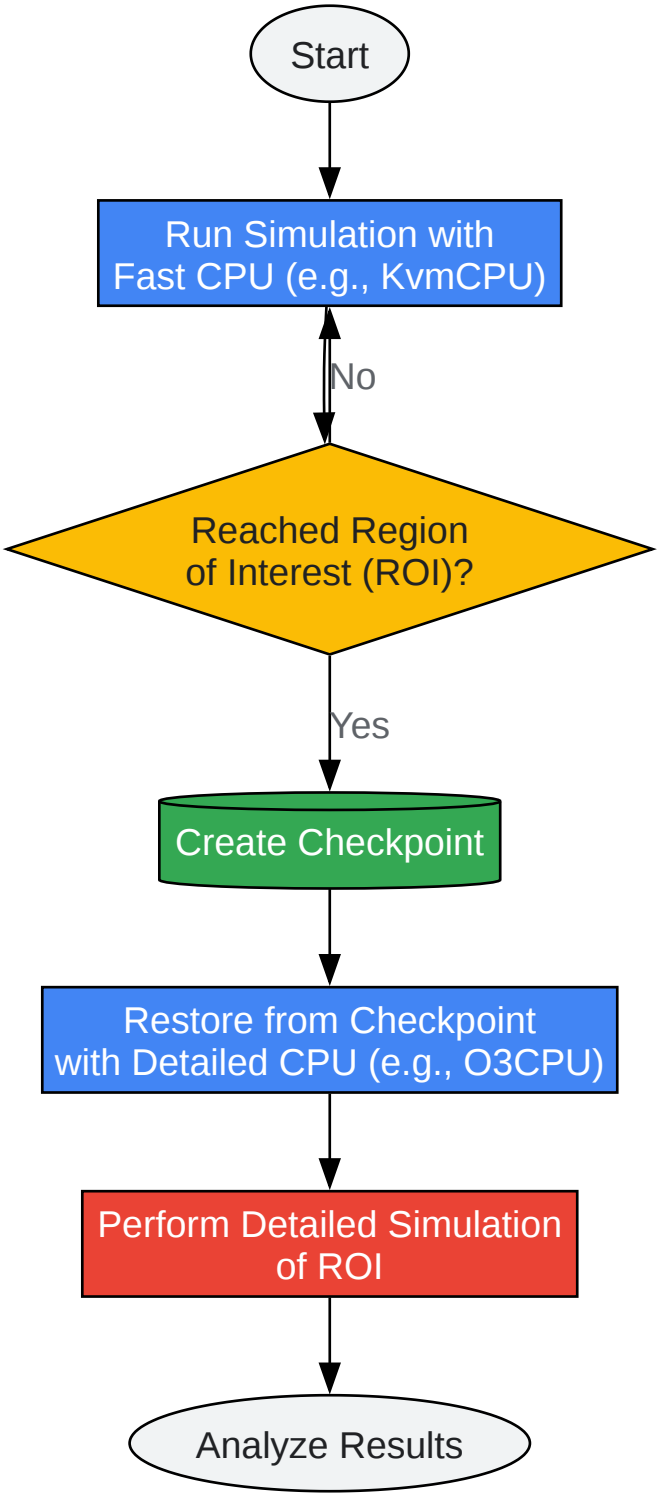
- Run the SimPoint Tool:
  - Use the SimPoint software (external to **GEM-5**) to analyze the generated BBV file. This tool clusters the basic block vectors and identifies a set of representative SimPoints and their corresponding weights.[8][9]
- Take Checkpoints at SimPoints:
  - Run the simulation again in fast mode, providing the SimPoints and weights files.
  - Use the --take-simpoint-checkpoint option. **GEM-5** will automatically create checkpoints at the instruction counts corresponding to the start of each representative SimPoint.[8] It is advisable to include a warmup period.
- Detailed Simulation of SimPoints:
  - For each generated checkpoint, restore it using a detailed CPU model (e.g., O3CPU).
  - Run the simulation for the length of the SimPoint interval.
- Analyze and Extrapolate:
  - Combine the statistics from each detailed simulation run, weighted by the corresponding SimPoint weights, to get an accurate estimate of the performance of the full benchmark run.[20]

Visualizations

Logical Relationship of GEM-5 CPU Models

Caption: Trade-off between simulation speed and architectural accuracy in **GEM-5** CPU models.

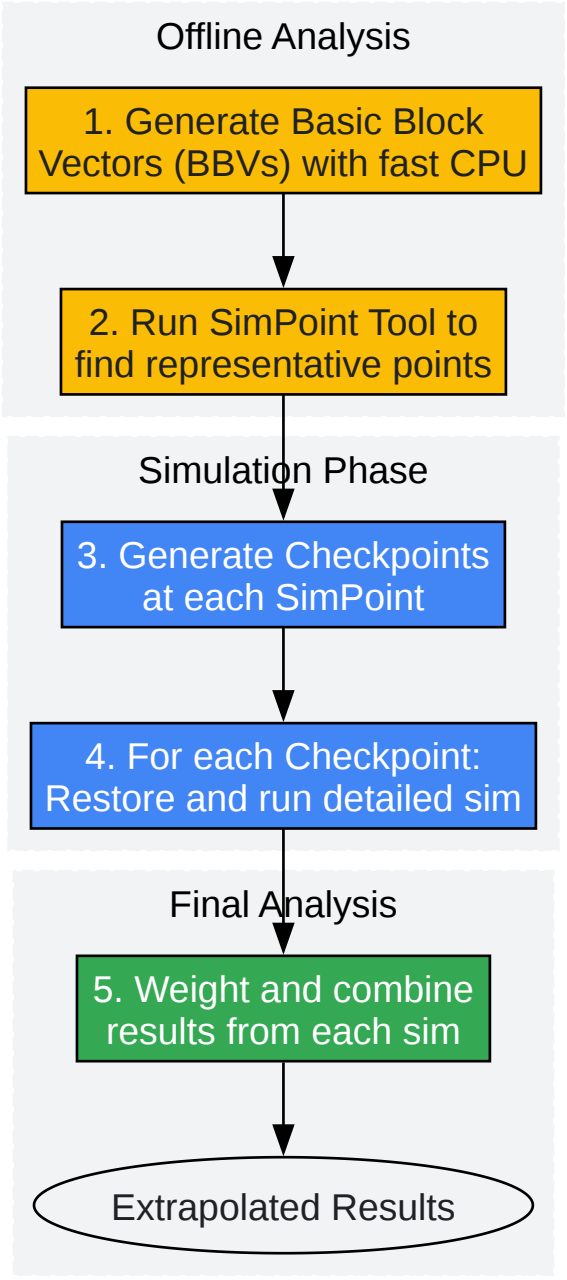
Experimental Workflow: Fast-Forwarding and Checkpointing



Click to download full resolution via product page

Caption: Workflow for using a fast CPU model and checkpoints to analyze a region of interest.

Experimental Workflow: SimPoint Sampling



Click to download full resolution via product page

Caption: Workflow for accelerating simulations using the SimPoint sampling methodology.

References

- 1. stackoverflow.com [stackoverflow.com]
- 2. m.youtube.com [m.youtube.com]
- 3. gem5: Checkpoints [gem5.org]
- 4. youtube.com [youtube.com]
- 5. Checkpoints - gem5 [old.gem5.org]
- 6. terminology - What does "fast-forwarding" mean in the context of CPU simulation? - Computer Science Stack Exchange [cs.stackexchange.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Using SimPoint in Gem5 to Speed up Simulation [cluelessram.blogspot.com]
- 9. gem5.org [gem5.org]
- 10. google.com [google.com]
- 11. gem5: Common errors within gem5 [gem5.org]
- 12. parti-gem5: gem5’s Timing Mode Parallelised [arxiv.org]
- 13. chciken.com [chciken.com]
- 14. par-gem5: Parallelizing gem5's Atomic Mode | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 15. [2308.09445] parti-gem5: gem5's Timing Mode Parallelised [arxiv.org]
- 16. Optimizing gem5 Simulator Performance: Profiling Insights and Userspace Networking Enhancements | Electrical Engineering and Computer Science [eecs.ku.edu]
- 17. ws.engr.illinois.edu [ws.engr.illinois.edu]
- 18. researchgate.net [researchgate.net]
- 19. How to Increase the simulation speed of a gem5 run - Stack Overflow [stackoverflow.com]
- 20. m.youtube.com [m.youtube.com]

- To cite this document: BenchChem. [GEM-5 Technical Support Center: Optimizing Long-Running Benchmarks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410503#strategies-for-optimizing-long-running-benchmarks-in-gem-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com